

Physicochemical Properties of Diphenyl Adipate: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **Diphenyl adipate**. The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise data and detailed experimental methodologies.

Core Physicochemical Data

Diphenyl adipate, with the CAS number 3195-37-7, is the diphenyl ester of hexanedioic acid. [1][2] It is a compound of interest in polymer science and as a plasticizer.[3] The key physicochemical properties of **Diphenyl adipate** are summarized in the table below for easy reference and comparison.



Property	Value	Source
Molecular Formula	C18H18O4	[1][2][4][5]
Molecular Weight	298.33 g/mol	[1][2][4][5]
Melting Point	105.5-106 °C	[6]
Boiling Point (Predicted)	444.5 ± 28.0 °C	[6]
Density (Predicted)	1.153 ± 0.06 g/cm ³	[6]
Topological Polar Surface Area	52.6 Ų	[1]
Rotatable Bond Count	9	[1]
Hydrogen Bond Acceptor Count	4	[1]
Hydrogen Bond Donor Count	0	[1]

Synthesis and Reactivity

Diphenyl adipate is primarily synthesized through the esterification of adipic acid with phenol. [3] This reaction is typically catalyzed by a strong acid and driven to completion by the removal of water.[3] An alternative synthetic route is transesterification, involving the reaction of a diester of adipic acid (such as dimethyl adipate or diethyl adipate) with phenol.[3]

The primary reactions of **Diphenyl adipate** include hydrolysis and transesterification. Hydrolysis, the reverse of its synthesis, yields adipic acid and phenol.[3] Transesterification with other alcohols or diols is a key reaction in polymer chemistry, for example, in the production of polyesters.[3]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **Diphenyl adipate** are outlined below. These protocols are based on standard laboratory practices.

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity.[7][8][9]



Methodology:

- Sample Preparation: A small amount of dry, crystalline **Diphenyl adipate** is finely powdered. [9][10] A capillary tube is sealed at one end and the powdered sample is packed into it to a height of about 1 cm, ensuring tight packing without air gaps.[9]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[9][11] This assembly is then placed in a heating bath (e.g., a Thiele tube or a commercial melting point apparatus) containing a high-boiling point liquid like paraffin oil.[9][12]
- Heating and Observation: The heating bath is heated gently and stirred continuously to ensure uniform temperature distribution.[8] The temperature is recorded at which the first droplet of liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the end of melting).[7][8] A pure substance will have a sharp melting point with a narrow range of 1-2°C.[7]

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the atmospheric pressure.[13][14][15]

Methodology:

- Apparatus Setup: A small amount of **Diphenyl adipate** is placed in a distillation flask. A few boiling chips are added to ensure smooth boiling.[14] A thermometer is placed in the neck of the flask with the top of the bulb level with the side arm leading to the condenser.[14]
- Heating: The flask is heated gently.[14] As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- Observation: The temperature at which the liquid is actively boiling and a steady stream of
 distillate is collected is recorded as the boiling point.[13] This temperature should remain
 constant during the distillation of a pure compound.

Determination of Solubility



Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature to form a saturated solution.[16]

Methodology:

- Preparation of a Saturated Solution: An excess amount of **Diphenyl adipate** is added to a
 known volume of the solvent (e.g., water, ethanol, acetone) in a flask. The mixture is stirred
 or shaken at a constant temperature for an extended period (e.g., 24 hours) to ensure
 equilibrium is reached.[17]
- Separation: The undissolved solid is removed by filtration or centrifugation, yielding a clear saturated solution.[17]
- Analysis of the Saturated Solution: A known volume of the saturated solution is taken, and the solvent is evaporated to dryness. The mass of the remaining solid (Diphenyl adipate) is measured.
- Calculation: The solubility is calculated by dividing the mass of the dissolved solid by the
 volume of the solvent used.[16] This can be expressed in units such as g/L or mol/L. For
 sparingly soluble substances, more sensitive analytical techniques like spectroscopy or
 chromatography may be required to determine the concentration of the solute in the
 saturated solution.

Logical Relationships of Physicochemical Properties

The physicochemical properties of a compound like **Diphenyl adipate** are interconnected and influence its behavior and applications. The following diagram illustrates these relationships.

Interrelation of **Diphenyl Adipate**'s Physicochemical Properties

This guide provides a foundational understanding of the physicochemical properties of **Diphenyl adipate**. For specific applications, further experimental validation under relevant conditions is recommended.



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